

# Application Notes and Protocols for Preparing 1Z105 Stock Solution in DMSO

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## Compound of Interest

Compound Name: 1Z105

Cat. No.: B604940

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## Introduction

**1Z105** is a novel, synthetic, and orally bioavailable small molecule that acts as a ligand for the Toll-like receptor 4 (TLR4)/myeloid differentiation factor 2 (MD2) complex.<sup>[1][2]</sup> It has been shown to modulate the immune response by desensitizing cells to subsequent TLR activation.<sup>[1]</sup> Accurate preparation of a **1Z105** stock solution is the first critical step for reliable and reproducible in vitro and in vivo experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for **1Z105** due to its excellent solubilizing properties for many organic compounds.<sup>[2]</sup>

This document provides a comprehensive guide for the preparation, storage, and handling of **1Z105** stock solutions in DMSO.

## Physicochemical Properties and Quantitative Data

A clear understanding of the physicochemical properties of **1Z105** is essential for accurate stock solution preparation. The table below summarizes key quantitative data for **1Z105**.

Property	Value	Source
Molecular Formula	C <sub>25</sub> H <sub>26</sub> N <sub>4</sub> O <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	446.57 g/mol	<a href="#">[2]</a>
Appearance	Solid	<a href="#">[1]</a>
Solubility	Soluble in DMSO	<a href="#">[2]</a>

## Experimental Protocol: Preparing a 10 mM **1Z105** Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **1Z105** in DMSO. This concentration is a widely used starting point for subsequent dilutions to desired working concentrations for various cellular and molecular assays.

### Materials:

- **1Z105** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

### Procedure:

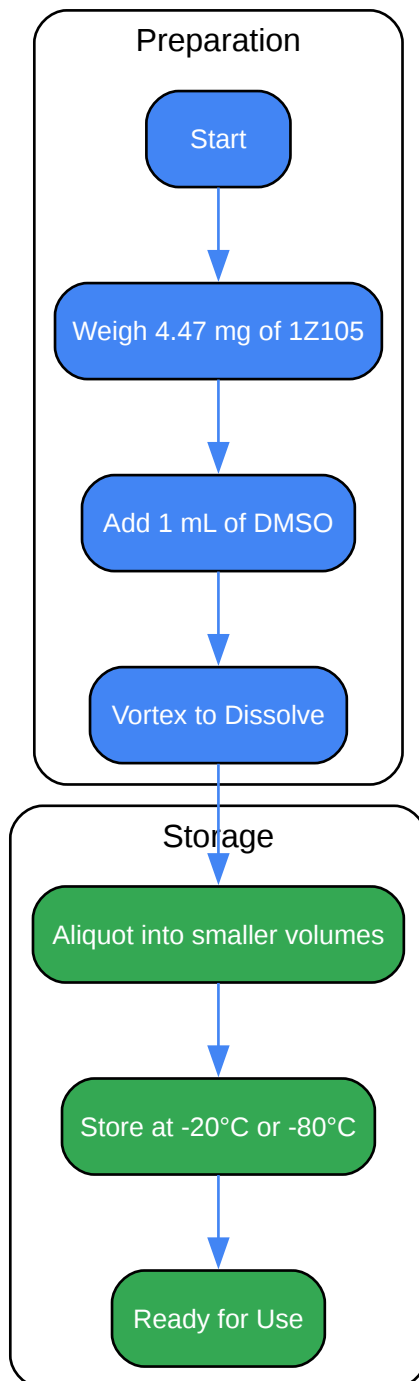
- **Pre-weighing Preparations:** Before weighing, ensure the **1Z105** powder has equilibrated to room temperature to avoid condensation. Perform all handling of the compound and DMSO in a chemical fume hood.

- Weighing **1Z105**: Accurately weigh out 4.47 mg of **1Z105** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
  - Calculation: To prepare a 10 mM (0.010 mol/L) solution in 1 mL (0.001 L):
    - $\text{Moles} = \text{Concentration (mol/L)} \times \text{Volume (L)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.00001 \text{ mol}$
    - $\text{Mass (g)} = \text{Moles (mol)} \times \text{Molecular Weight (g/mol)} = 0.00001 \text{ mol} \times 446.57 \text{ g/mol} = 0.0044657 \text{ g} = 4.47 \text{ mg}$
- Adding DMSO: Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **1Z105** powder.
- Dissolution: Tightly cap the tube and vortex the solution until the **1Z105** powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, light-protected tubes.
  - Store the aliquots at -20°C for short-term storage (weeks to months) or at -80°C for long-term storage (months to years).
  - Properly label all aliquots with the compound name, concentration, date of preparation, and solvent.

## Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **1Z105** stock solution.

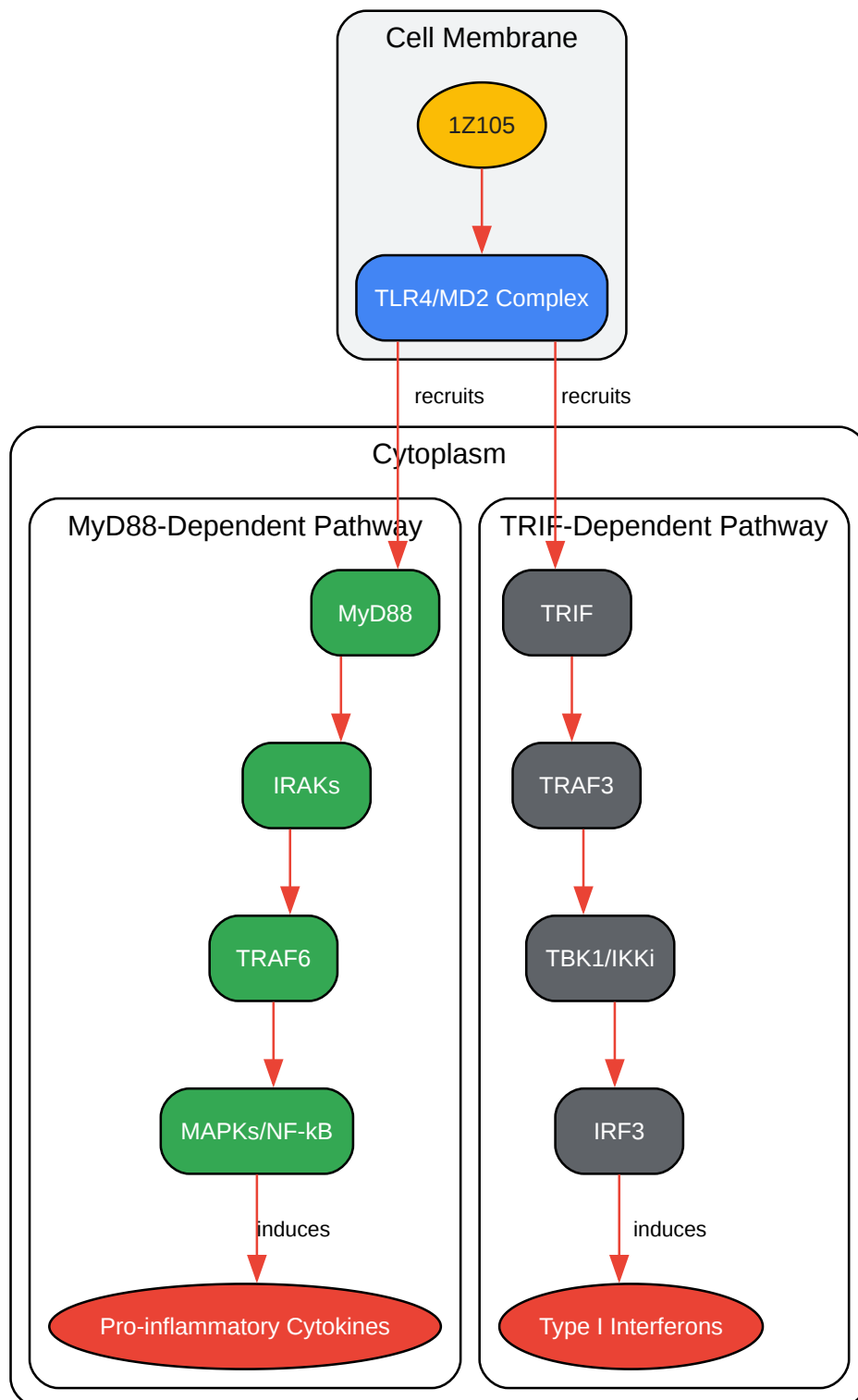
## Workflow for Preparing 1Z105 Stock Solution

[Click to download full resolution via product page](#)Workflow for **1Z105** Stock Preparation**Mechanism of Action: TLR4 Signaling Pathway**

**1Z105** functions as a ligand for the TLR4/MD2 complex, which is a key initiator of the innate immune response. Activation of TLR4 triggers two primary downstream signaling pathways: the MyD88-dependent pathway and the TRIF-dependent pathway. The MyD88-dependent pathway rapidly induces the production of pro-inflammatory cytokines, while the TRIF-dependent pathway leads to the production of type I interferons and other inflammatory mediators.

The following diagram provides a simplified overview of the TLR4 signaling cascade.

## Simplified TLR4 Signaling Pathway

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## TLR4 Signaling Cascade

## Safety Precautions

- Always handle **1Z105** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- DMSO can facilitate the absorption of other chemicals through the skin. Therefore, exercise caution to avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **1Z105** for detailed safety and handling information.

## Conclusion

The protocol and information provided in this document offer a standardized method for the preparation of **1Z105** stock solutions in DMSO. Adherence to these guidelines will help ensure the accuracy and consistency of experimental results in research and drug development applications involving this novel TLR4/MD2 ligand.

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## References

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